

Technical Guide: Synthesis of Disuccinoyl Peroxide from Succinic Anhydride

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Compound of Interest

Compound Name: *Succinic acid peroxide*

Cat. No.: *B091122*

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Introduction

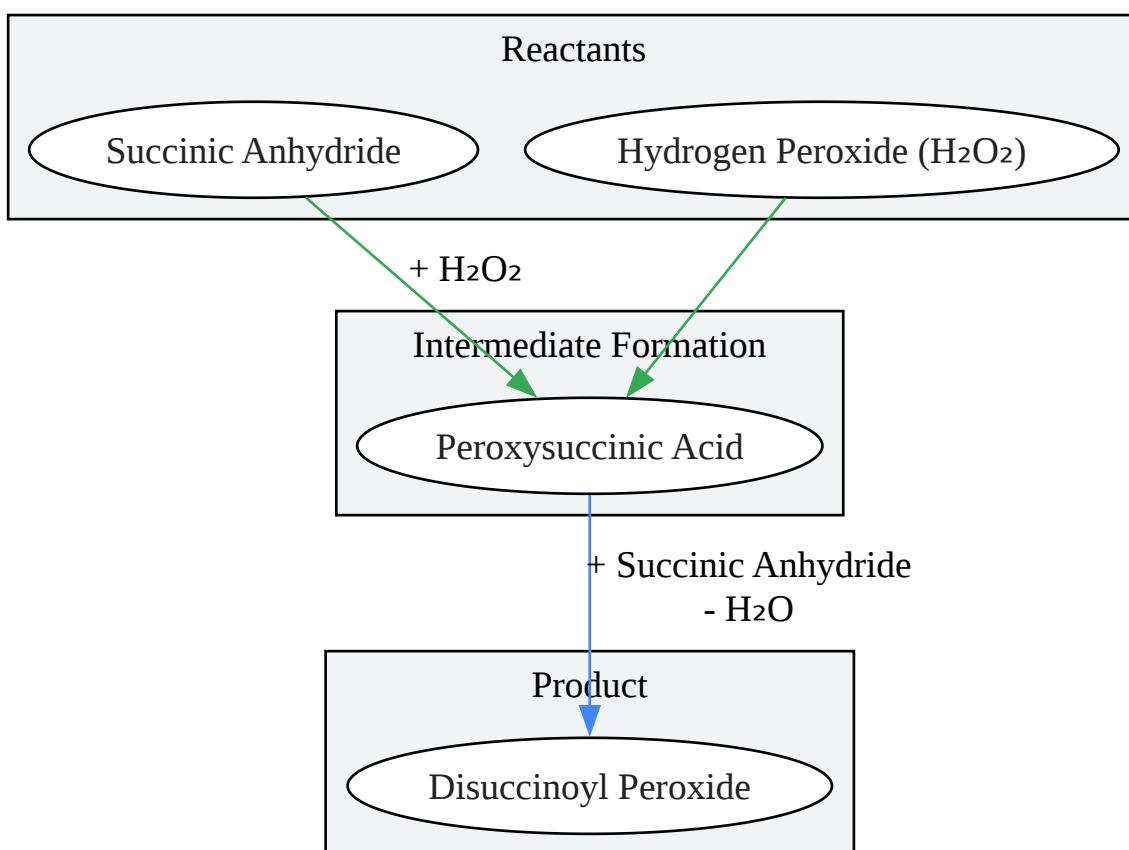
Disuccinoyl peroxide, also known as **succinic acid peroxide**, is a diacyl organic peroxide. Organic peroxides are characterized by the presence of an O-O bond and are widely used as initiators for polymerization reactions, curing agents for resins, and as oxidizing agents in organic synthesis. The presence of the thermally labile peroxide bond allows for the generation of free radicals, which can initiate these chemical processes. Disuccinoyl peroxide, with its dicarboxylic acid functionalities, presents a structure of interest for various applications, including its use as a polymerization catalyst. This guide provides a comprehensive overview of its synthesis from succinic anhydride, including detailed experimental protocols, quantitative data, and essential safety precautions.

Synthesis Overview

The primary route for the synthesis of disuccinoyl peroxide is the reaction of succinic anhydride with a strong oxidizing agent, typically hydrogen peroxide. This reaction is an example of the preparation of a diacyl peroxide from an acid anhydride. The overall transformation involves the nucleophilic attack of hydroperoxide anion (generated from hydrogen peroxide) on the carbonyl carbon of succinic anhydride, leading to the formation of the diacyl peroxide.

Reaction Mechanism

The reaction proceeds through a nucleophilic acyl substitution mechanism. Hydrogen peroxide reacts with the succinic anhydride, leading to the formation of a peroxyacid intermediate, which can then react with another molecule of succinic anhydride or undergo self-reaction to form the symmetric disuccinoyl peroxide.



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Quantitative Data

The following table summarizes the known quantitative data for disuccinoyl peroxide. It should be noted that detailed studies correlating reaction parameters to yield and purity are not widely available in peer-reviewed literature; the data is primarily derived from patent literature and chemical database entries.

Parameter	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₈	--INVALID-LINK--
Molecular Weight	234.16 g/mol	--INVALID-LINK--
Appearance	Fine, white, odorless powder	--INVALID-LINK--
Melting Point	132-133 °C (with decomposition)	chemBlink
Solubility	Moderately soluble in water	--INVALID-LINK--
Theoretical Active Oxygen	6.83%	Calculated

Note: Spectroscopic data (IR, NMR) for disuccinoyl peroxide is not readily available in the public domain.

Experimental Protocols

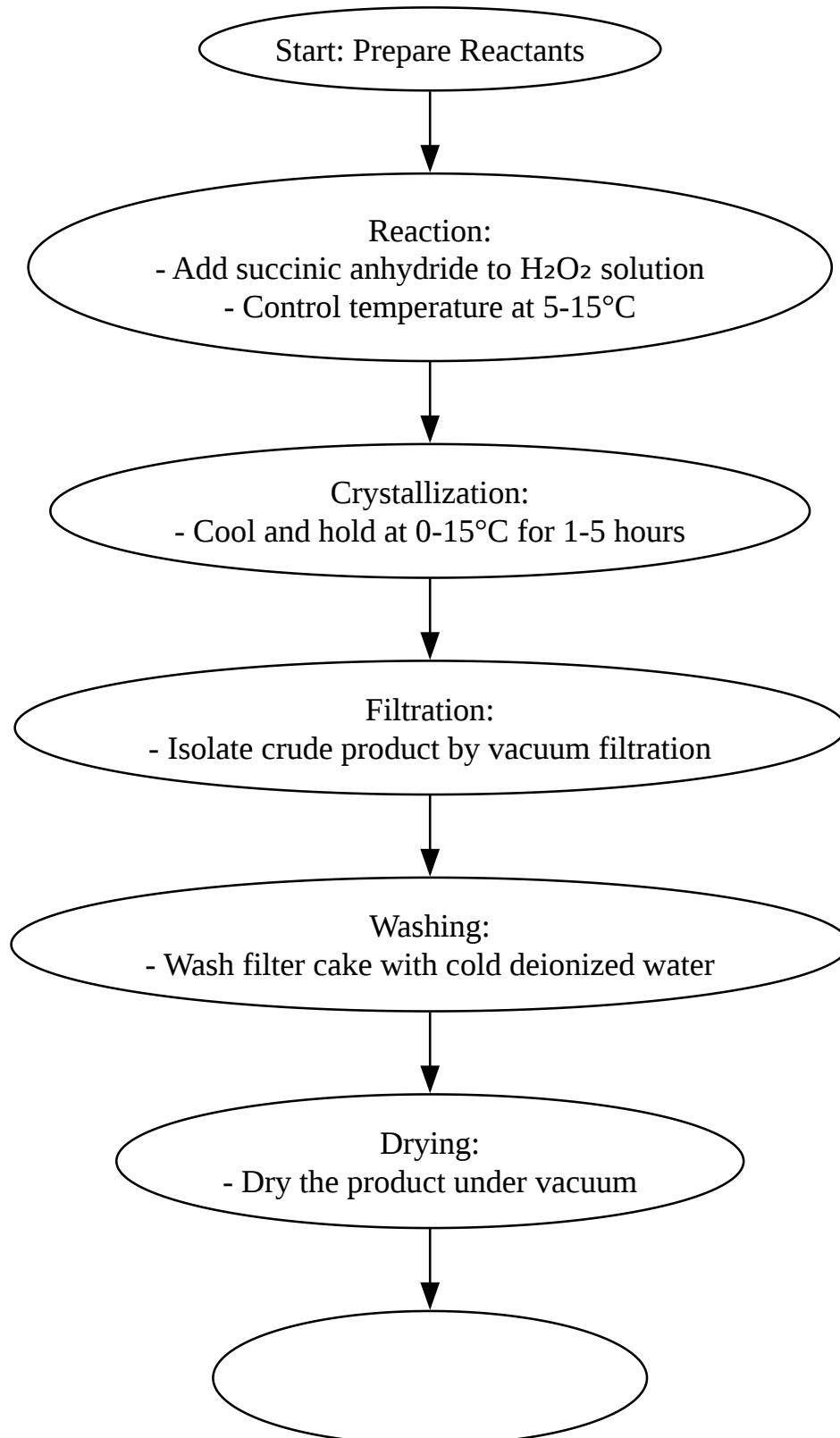
This section provides a detailed experimental protocol based on the method described in the patent literature, supplemented with standard laboratory practices for the safe handling of organic peroxides.[\[1\]](#)

Materials and Equipment

- Succinic anhydride (≥99%)
- Hydrogen peroxide (30% w/w solution)
- Deionized water
- Three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and addition funnel
- Ice-water bath
- Vacuum filtration apparatus (Büchner funnel, filter flask)
- pH indicator paper or pH meter

- Standard laboratory glassware

Synthesis Procedure



[Click to download full resolution via product page](#)**Step-by-Step Protocol:**

- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer and a thermometer, add 30% hydrogen peroxide solution. The molar ratio of succinic anhydride to hydrogen peroxide should be between 1.5:1 and 2:1.[1]
- Cooling: Cool the hydrogen peroxide solution to 5-10 °C using an ice-water bath.
- Addition of Succinic Anhydride: Slowly add succinic anhydride to the cooled hydrogen peroxide solution in portions while stirring vigorously. Maintain the reaction temperature between 5 °C and 15 °C throughout the addition.[1]
- Reaction: After the complete addition of succinic anhydride, continue to stir the mixture at 5-15 °C for a specified period, for instance, 2 hours, to ensure the reaction goes to completion.
- Crystallization: Upon completion of the reaction, stop the stirring and allow the mixture to stand in a cold bath (0-15 °C) for 1 to 5 hours to facilitate the crystallization of the product.[1]
- Isolation: Collect the crystalline product by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with two to three portions of cold (0-15 °C) deionized water to remove any unreacted starting materials and byproducts.[1]
- Drying: Dry the product thoroughly. A recommended method is drying in a vacuum desiccator over a suitable desiccant (e.g., anhydrous calcium sulfate) until a constant weight is achieved. Avoid heating the product during drying.

Characterization: Active Oxygen Content Determination

The purity of the synthesized disuccinoyl peroxide can be assessed by determining its active oxygen content using iodometric titration.[1]

Procedure:

- Accurately weigh approximately 0.5-1.0 g of the synthesized disuccinoyl peroxide into a 250 mL Erlenmeyer flask.

- Dissolve the sample in 25-30 mL of a suitable organic solvent (e.g., a mixture of acetic acid and chloroform).
- Cool the solution to 0 °C in an ice bath.
- Add 20 mL of deionized water, 5 mL of 10% sulfuric acid, and 4-5 g of potassium iodide.
- Stopper the flask, shake well, and allow the reaction to proceed in the dark for at least 15 minutes for the liberation of iodine.
- Titrate the liberated iodine with a standardized 0.1 M sodium thiosulfate solution until the solution turns pale yellow.
- Add 1-2 mL of a starch indicator solution; the solution should turn blue.
- Continue the titration with sodium thiosulfate solution until the blue color disappears.
- Record the volume of the titrant used.
- Calculate the active oxygen content using the appropriate formula.

Safety Precautions

Disuccinoyl peroxide is a diacyl organic peroxide and must be handled with extreme caution. Organic peroxides are thermally sensitive and can decompose exothermically, potentially leading to fire or explosion, especially when heated, subjected to shock or friction, or contaminated.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves.
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Temperature Control: The synthesis is exothermic. Strict temperature control is crucial to prevent a runaway reaction. Always use a cooling bath and monitor the reaction temperature closely.

- Contamination: Avoid contact with incompatible materials such as strong acids, bases, reducing agents, and metal salts (especially transition metals like iron and copper), as they can catalyze violent decomposition.[\[2\]](#) Use clean glassware and non-metallic spatulas.
- Storage: Store disuccinoyl peroxide in a cool, dry, well-ventilated area, away from heat sources, sunlight, and incompatible materials. Do not store in tightly sealed containers to prevent pressure buildup in case of slow decomposition.
- Handling: Handle with care to avoid friction and shock. Do not grind the material.
- Spills: In case of a spill, do not use combustible materials like paper towels for cleanup. Instead, absorb the material with a non-combustible, inert absorbent (e.g., vermiculite, sand) and place it in a loosely covered container for disposal.[\[2\]](#)
- Disposal: Dispose of disuccinoyl peroxide and any contaminated materials as hazardous waste according to local, state, and federal regulations. Never discard it down the drain or in the regular trash.

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References

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